

Perfluoro(methyldecalin): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Perfluoro(methyldecalin)

Cat. No.: B110020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Perfluoro(methyldecalin)**, a perfluorinated derivative of methyldecalin. Due to its chemical inertness, high gas solubility, and biological compatibility, this compound has garnered significant interest in various scientific and industrial fields, most notably in drug development as a potential blood substitute. This document details its chemical identifiers, physicochemical properties, synthesis, and key applications, supported by experimental protocols and logical workflow diagrams.

Core Identifiers and Chemical Properties

Perfluoro(methyldecalin) is typically available as a mixture of isomers, primarily the perfluoro-1-methyldecalin and perfluoro-2-methyldecalin isomers. It is also commercially available as single isomers.^[1] The CAS number and other identifiers can vary depending on whether it is the mixture or a specific isomer.

Table 1: Chemical Identifiers for Perfluoro(methyldecalin)

Identifier	Mixture of Isomers	Perfluoro-1-methyldecalin	Perfluoro-2-methyldecalin
CAS Number	51294-16-7[1]	306-92-3[1]	306-95-6[1]
EC Number	206-191-9[1]	-	-
PubChem CID	39977[2]	-	-
UNII	VWJ68OB6TM[2]	-	-
InChI	-	InChI=1S/C11F20/c12-1-2(13,6(19,20)10(27,28)9(25,26)4(1,15)16)5(17,18)8(23,24)7(21,22)3(1,14)11(29,30)31[2]	InChI=1S/C12F22/c13-1-2(14,11(29,30)31)4(16,12(32,33)34)8(23,24)6(19,20)3(1,15)7(21,22)10(27,28)9(25,26)5(1,17)18[1]
InChIKey	-	LWRNQOBXRHWPG E-UHFFFAOYSA-N[2]	UYXKOSTWUQXOM T-UHFFFAOYSA-N[1]
SMILES	-	FC1(C(F)(C2(C(F)(C(F)(C(F)(C2(C(F)(C1(F)F)F)F)F)F)F)F)C(F)(F)F[1]	FC(F)(F)C1(F)C(F)(F)C2(F)C(F)(F)C(F)(F)C(F)(F)C2(F)C(F)(F)C1(F)F[1]
Synonyms	Heptadecafluorodecahydro(trifluoromethyl)naphthalene	Flutec PP9[1]	-

Table 2: Physicochemical Properties of Perfluoro(methyldecalin) (Mixture of Isomers)

Property	Value
Molecular Formula	C ₁₁ F ₂₀
Molecular Weight	512.09 g/mol
Appearance	Clear, colorless liquid[1]
Density	1.95 g/mL at 25 °C[3]
Boiling Point	137-160 °C[3]
Melting Point	-40 °C[3]
Refractive Index	n _{20/D} 1.317[3]
Solubility in Water	~10 ppm[1]
Flash Point	112.8 °C (closed cup)[4]

Synthesis of Perfluoro(methyldecalin)

The primary industrial method for producing **Perfluoro(methyldecalin)** is the Fowler process. [1] This process involves the high-temperature fluorination of a hydrocarbon precursor, typically methylnaphthalene, using a high-valency metal fluoride such as cobalt(III) fluoride as the fluorinating agent. Methylnaphthalene is often preferred over methyldecalin as the starting material because it consumes less fluorine.[1]

Experimental Protocol: Synthesis via the Fowler Process (Generalized)

This protocol is a generalized representation of the Fowler process and would require optimization for specific laboratory or industrial scale-up.

1. Preparation of the Fluorinating Agent:

- Cobalt(II) fluoride (CoF₂) is converted to cobalt(III) fluoride (CoF₃) by reaction with elemental fluorine at elevated temperatures (typically 250-300 °C) in a reactor. This step is highly exothermic and requires careful temperature control.

2. Fluorination Reaction:

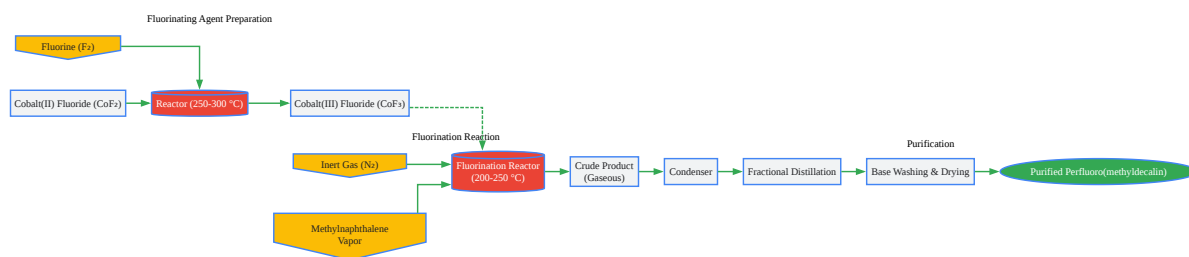
- The vapor of methylnaphthalene, diluted with an inert gas such as nitrogen, is passed through a heated bed of cobalt(III) fluoride.
- The reaction temperature is a critical parameter and is typically maintained in the range of 200-250 °C.[\[5\]](#)
- The highly reactive CoF_3 donates fluorine atoms to the hydrocarbon, resulting in the perfluorinated product and regenerating CoF_2 . The CoF_2 can then be re-fluorinated in situ or in a separate step.

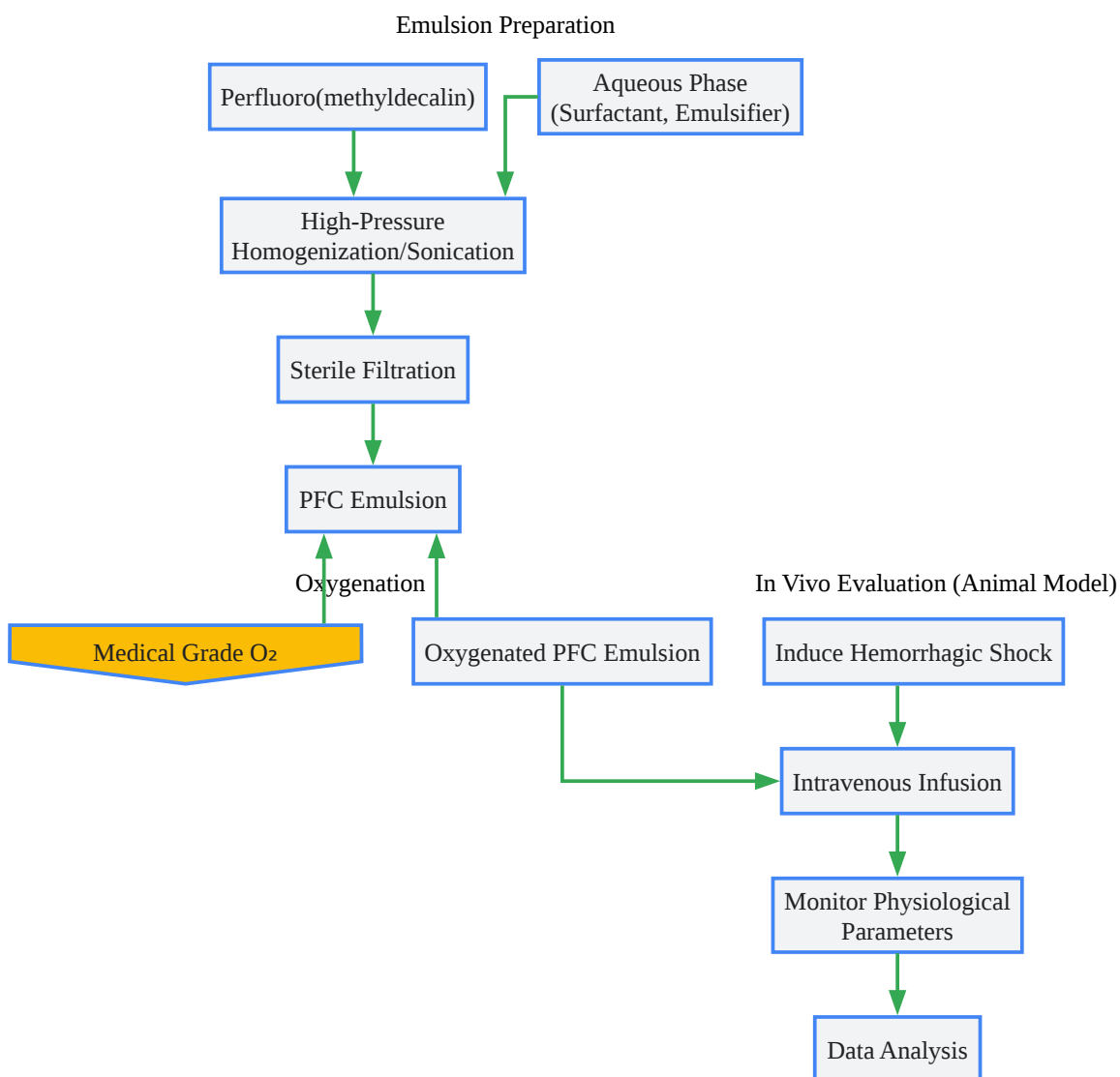
3. Product Condensation and Purification:

- The gaseous product stream exiting the reactor is cooled to condense the crude **Perfluoro(methyldecalin)**.
- The crude product is a mixture of perfluorinated isomers, partially fluorinated compounds, and other byproducts.
- Purification is typically achieved through fractional distillation under reduced pressure. Further purification may involve washing with a base to remove any acidic byproducts, followed by treatment with a drying agent.

4. Quality Control:

- The purity of the final product is assessed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify isomers and any remaining impurities.[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) spectroscopy (^{19}F NMR) is also a valuable tool for structural confirmation.







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